

Unveiling Imbricatolic Acid: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Imbricatolic Acid*

Cat. No.: *B1258787*

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For Immediate Release: **Imbricatolic acid**, a naturally occurring diterpenoid, presents a focal point for scientific inquiry, particularly in the realms of pharmacology and drug development. This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals, consolidating key data, experimental insights, and a fundamental understanding of its molecular characteristics.

Core Molecular and Physical Properties

Imbricatolic acid is identified by the Chemical Abstracts Service (CAS) number 6832-60-6.^[1]^[2]^[3] Its molecular formula is C₂₀H₃₄O₃, corresponding to a molecular weight of approximately 322.48 g/mol.^[1]^[2]^[4]^[5]^[6] This labdane diterpenoid is characterized by a decahydronaphthalene ring system, a carboxylic acid group, and a hydroxyl-containing side chain.

A summary of its key chemical and physical properties is presented below for ease of reference.

Property	Value
CAS Number	6832-60-6[1][2][3]
Molecular Formula	C20H34O3[1][2][5][6]
Molecular Weight	322.48 g/mol [2][4][7]
Melting Point	102-105 °C[4][7]
Boiling Point (Predicted)	446.7±38.0 °C[4][7]
Density (Predicted)	1.04±0.1 g/cm ³ [4][7]
pKa (Predicted)	4.68±0.60[4][7]

Experimental Protocols

Detailed experimental data and established protocols for **Imbricatolic Acid** are still emerging within the broader scientific literature. However, based on common practices for the analysis and characterization of similar natural products, the following methodologies are typically employed.

Purification and Identification

High-performance liquid chromatography (HPLC) is a standard method for the purification of **Imbricatolic Acid**, often achieving a purity of 95% to 99%.[2] The primary modes of detection coupled with HPLC are Diode Array Detection (DAD) and Evaporative Light Scattering Detection (ELSD).[2]

For structural confirmation and identification, Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are indispensable.[2] These techniques provide definitive information about the compound's mass and the connectivity of its atoms, respectively.

Logical Relationship of Analysis

The logical workflow for the characterization and analysis of **Imbricatolic Acid** can be visualized as a sequential process, beginning with its source and culminating in detailed structural and purity data.

Caption: Workflow for **Imbricatolic Acid** analysis.

This document is intended for an audience of researchers, scientists, and drug development professionals. The information provided is for technical and informational purposes only.

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